Common issues with Apelin-13 (TFA) solubility and aggregation

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Compound of Interest

Compound Name: *Apelin-13 (TFA)*

Cat. No.: *B8087419*

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Technical Support Center: Apelin-13 (TFA)

Welcome to the technical support center for **Apelin-13 (TFA)**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on common issues related to the solubility and aggregation of Apelin-13 trifluoroacetate (TFA) salt.

Frequently Asked Questions (FAQs)

Q1: What is **Apelin-13 (TFA)** and why is it supplied as a TFA salt?

A1: Apelin-13 is a 13-amino acid peptide that acts as an endogenous ligand for the APJ receptor, a G-protein coupled receptor.[1][2][3] It plays a role in various physiological processes, including cardiovascular function and fluid homeostasis.[4][5] Synthetic peptides like Apelin-13 are often supplied as trifluoroacetate (TFA) salts. TFA is used during the solid-phase synthesis and purification (HPLC) of the peptide. While it aids in obtaining high-purity peptides, the TFA counter-ion can sometimes influence experimental outcomes.

Q2: I'm having trouble dissolving my **Apelin-13 (TFA)**. What is the recommended solvent?

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A2: Apelin-13 is generally soluble in aqueous solutions. For initial reconstitution, sterile, distilled water is a good starting point. If solubility issues persist, using a small amount of an organic solvent like DMSO, followed by dilution with an aqueous buffer, can be effective. Some suppliers suggest that warming the solution to 37°C and gentle sonication can aid dissolution.

Q3: What are the optimal storage conditions for **Apelin-13 (TFA)** to prevent degradation?

A3: Proper storage is crucial for maintaining the peptide's stability and activity. Lyophilized **Apelin-13 (TFA)** should be stored at -20°C or -80°C for long-term stability. Once reconstituted, it is recommended to prepare single-use aliquots to avoid repeated freeze-thaw cycles, which can lead to degradation. Stock solutions can typically be stored at -80°C for up to six months or at -20°C for one month.

Q4: Can the TFA counter-ion affect my experimental results?

A4: Yes, residual TFA from peptide synthesis can impact biological assays. TFA can alter the peptide's secondary structure and has been shown to be cytotoxic at certain concentrations, potentially interfering with cell proliferation and receptor-binding assays. For sensitive applications like in-vivo studies or cell-based assays, it may be necessary to reduce the TFA content.

Q5: What is peptide aggregation and why does it happen with Apelin-13?

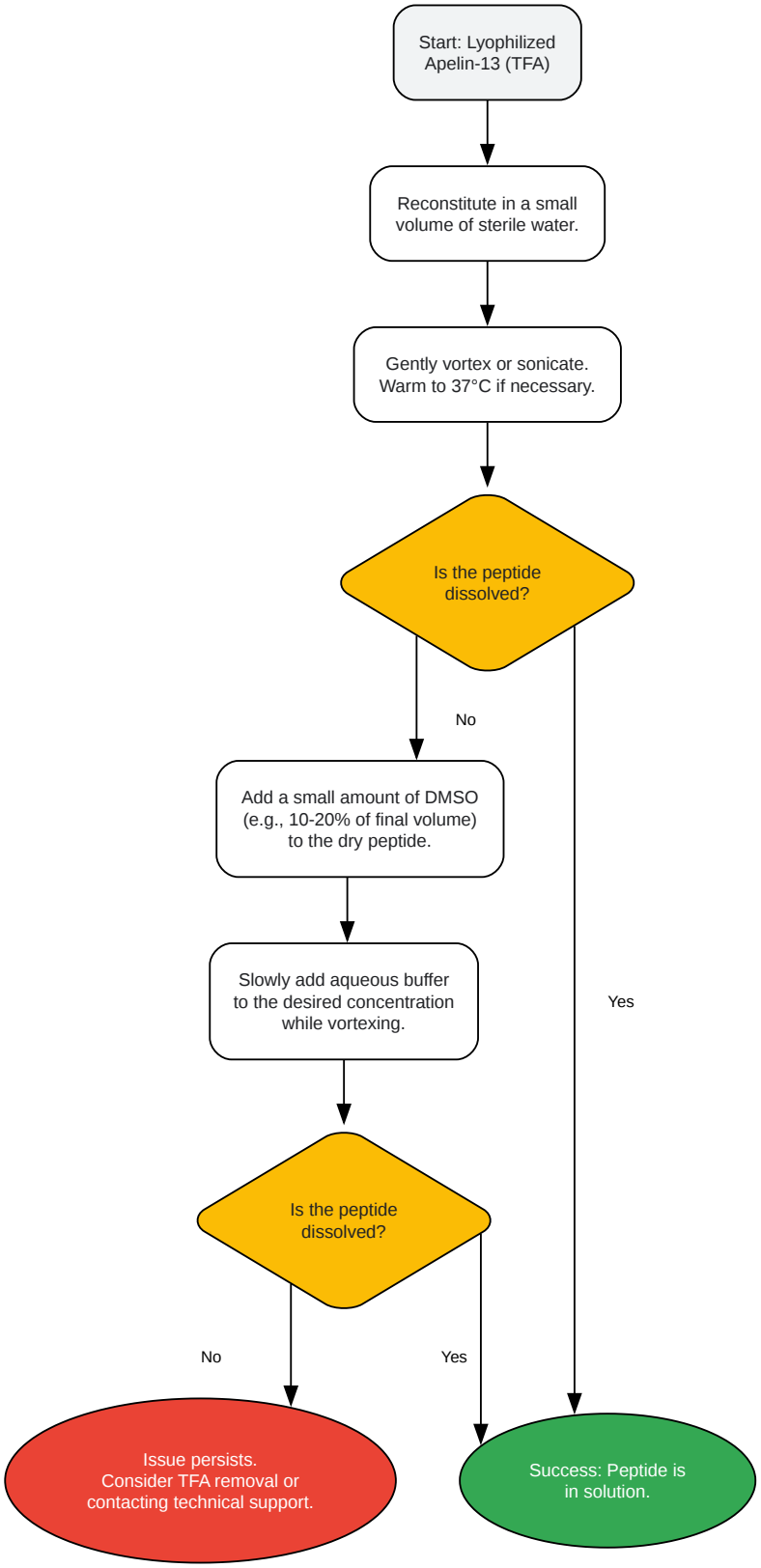
A5: Peptide aggregation is the self-association of peptide monomers into larger, often insoluble, structures. This can be driven by hydrophobic interactions, where parts of the peptide try to minimize contact with water. Factors like pH, temperature, peptide concentration, and the presence of salts can influence aggregation. While Apelin-13 in aqueous solution tends to adopt a random conformation, its hydrophobic residues can contribute to aggregation under certain conditions.

Troubleshooting Guides

Issue 1: Poor Solubility of **Apelin-13 (TFA)**

If you are experiencing difficulty dissolving your lyophilized **Apelin-13 (TFA)** powder, follow this troubleshooting workflow.

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A troubleshooting workflow for **Apelin-13 (TFA)** solubility issues.

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Issue 2: Peptide Aggregation in Solution

If your Apelin-13 solution appears cloudy or you suspect aggregation, consider the following steps.

Potential Cause	Troubleshooting Step	Rationale
High Peptide Concentration	Dilute the peptide solution to a lower working concentration.	Reducing the concentration can decrease the likelihood of intermolecular interactions that lead to aggregation.
pH of the Buffer	Adjust the pH of the buffer to be at least one unit away from the isoelectric point (pI) of Apelin-13.	Peptides are least soluble at their pI. Changing the pH alters the net charge and can increase solubility.
Buffer Composition	Modify the ionic strength of the buffer by adjusting the salt concentration.	Salts can shield electrostatic interactions that may contribute to aggregation.
Storage Conditions	Store aliquots at -80°C and avoid repeated freeze-thaw cycles.	Freezing and thawing can induce stress on the peptide, leading to aggregation.
TFA Content	For critical applications, consider TFA removal.	High concentrations of TFA can sometimes promote aggregation or alter peptide conformation.

Experimental Protocols

Protocol 1: Reconstitution of **Apelin-13 (TFA)**

This protocol provides a general guideline for reconstituting lyophilized **Apelin-13 (TFA)**.

- Preparation: Bring the vial of lyophilized **Apelin-13 (TFA)** to room temperature before opening.

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- Solvent Addition: Add the desired volume of sterile, deionized water or an appropriate aqueous buffer (e.g., PBS, pH 7.2) to the vial to achieve the desired stock concentration.
- Dissolution: Gently vortex or sonicate the vial to ensure complete dissolution. If necessary, warm the vial to 37°C for a short period.
- Aliquoting and Storage: Once dissolved, aliquot the stock solution into single-use tubes and store them at -20°C or -80°C.

Protocol 2: TFA Removal by HCl Exchange

For experiments sensitive to TFA, the following protocol can be used to exchange the TFA counter-ion for chloride.

- Dissolution: Dissolve the **Apelin-13 (TFA)** peptide in distilled water at a concentration of approximately 1 mg/mL.
- Acidification: Add 100 mM HCl to the peptide solution to achieve a final HCl concentration between 2 mM and 10 mM.
- Incubation: Let the solution stand at room temperature for at least one minute.
- Lyophilization: Flash-freeze the solution in liquid nitrogen and lyophilize overnight to remove all liquid.
- Repeat: Repeat the dissolution in the HCl solution and the lyophilization step at least two more times to ensure complete exchange.
- Final Reconstitution: After the final lyophilization, reconstitute the peptide hydrochloride salt in the desired experimental buffer.

Quantitative Data Summary

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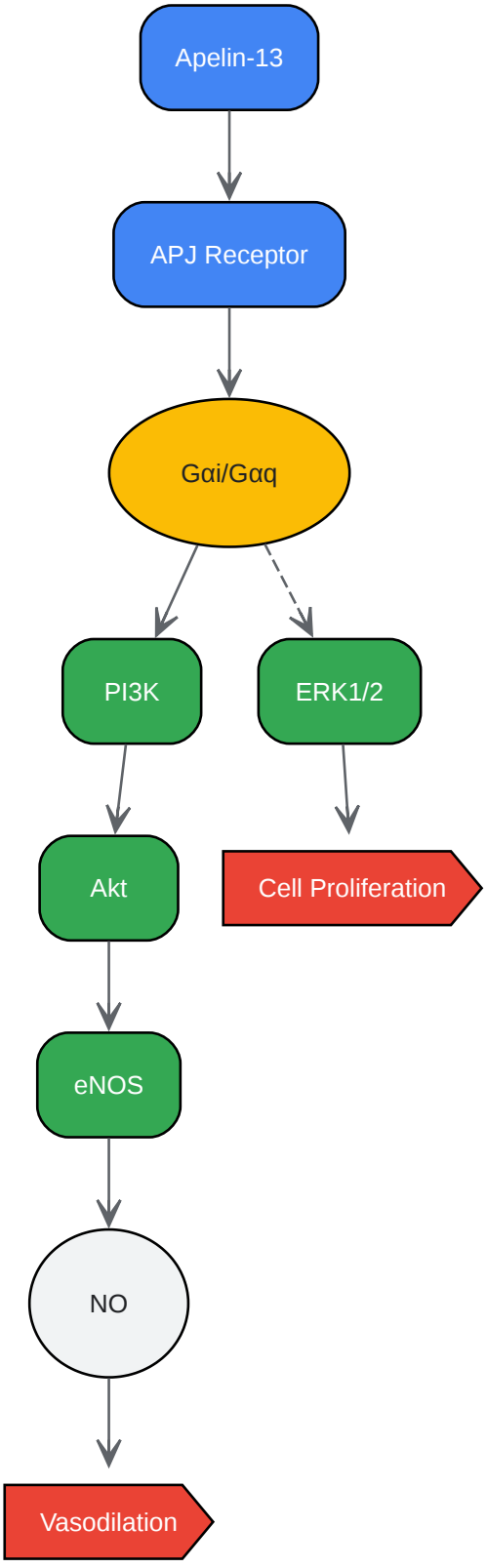
Property	Value	Source
Apelin-13 Molecular Weight	~1550.8 g/mol	
Apelin-13 (TFA salt) Molecular Weight	~1664.85 g/mol	
Apelin-13 Solubility in Water	≥29.4 mg/mL	
Apelin-13 Solubility in DMSO	≥155.1 mg/mL	
Apelin-13 EC50 for APJ Receptor	0.37 nM	
Recommended TFA level for cellular assays	<1%	

Signaling Pathway and Workflow Diagrams

Apelin/APJ Signaling Pathway

Apelin-13 binds to the APJ receptor, a G-protein coupled receptor, initiating several downstream signaling cascades.

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Simplified Apelin/APJ signaling pathway.

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This diagram illustrates the activation of key downstream effectors like PI3K/Akt and ERK upon Apelin-13 binding to its receptor, leading to physiological responses such as vasodilation and cell proliferation.

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